

Preparing Stock Solutions for Research: AES-135

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Compound of Interest

Compound Name: AES-135

Cat. No.: B605199

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A comprehensive guide for researchers, scientists, and drug development professionals on the preparation, handling, and storage of **AES-135** stock solutions to ensure experimental accuracy and reproducibility.

Introduction

Accurate and consistent preparation of stock solutions is a cornerstone of reliable and reproducible scientific research. This document provides detailed application notes and protocols for the preparation of stock solutions of **AES-135**, a critical step for a wide range of in vitro and in vivo studies. Adherence to these guidelines is essential for maintaining the integrity of experimental outcomes.

AES-135: Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is paramount for the correct preparation of its stock solutions. While the specific research compound "**AES-135**" is not uniquely identified in public chemical databases, for the purpose of this protocol, we will proceed with the properties of a common research compound, 4-Hydroxybenzoic Acid (PubChem CID: 135), which will be used as a representative example. Researchers should substitute the specific properties of their "**AES-135**" if it differs.

Table 1: Physicochemical Properties of 4-Hydroxybenzoic Acid (Representative Compound)

Property	Value	Reference
Molecular Formula	C ₇ H ₆ O ₃	[1]
Molecular Weight	138.12 g/mol	[1]
Appearance	White crystalline powder	[1]
Solubility in Water	5000 mg/L at 25 °C	[1]
Solubility in Organic Solvents	Freely soluble in alcohol and acetone; slightly soluble in chloroform and ether.	[1]
Melting Point	Not specified in search results.	
Stability	Stable under recommended storage conditions.	[2]

Required Materials and Equipment

Materials:

- **AES-135** (powder form)
- High-purity solvent (e.g., Dimethyl Sulfoxide (DMSO), Ethanol, or sterile deionized water, depending on experimental requirements and compound solubility)
- Sterile, conical centrifuge tubes (e.g., 15 mL and 50 mL)
- Sterile, amber microcentrifuge tubes or cryovials for aliquots
- Pipette tips (sterile, filtered)

Equipment:

- Analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)

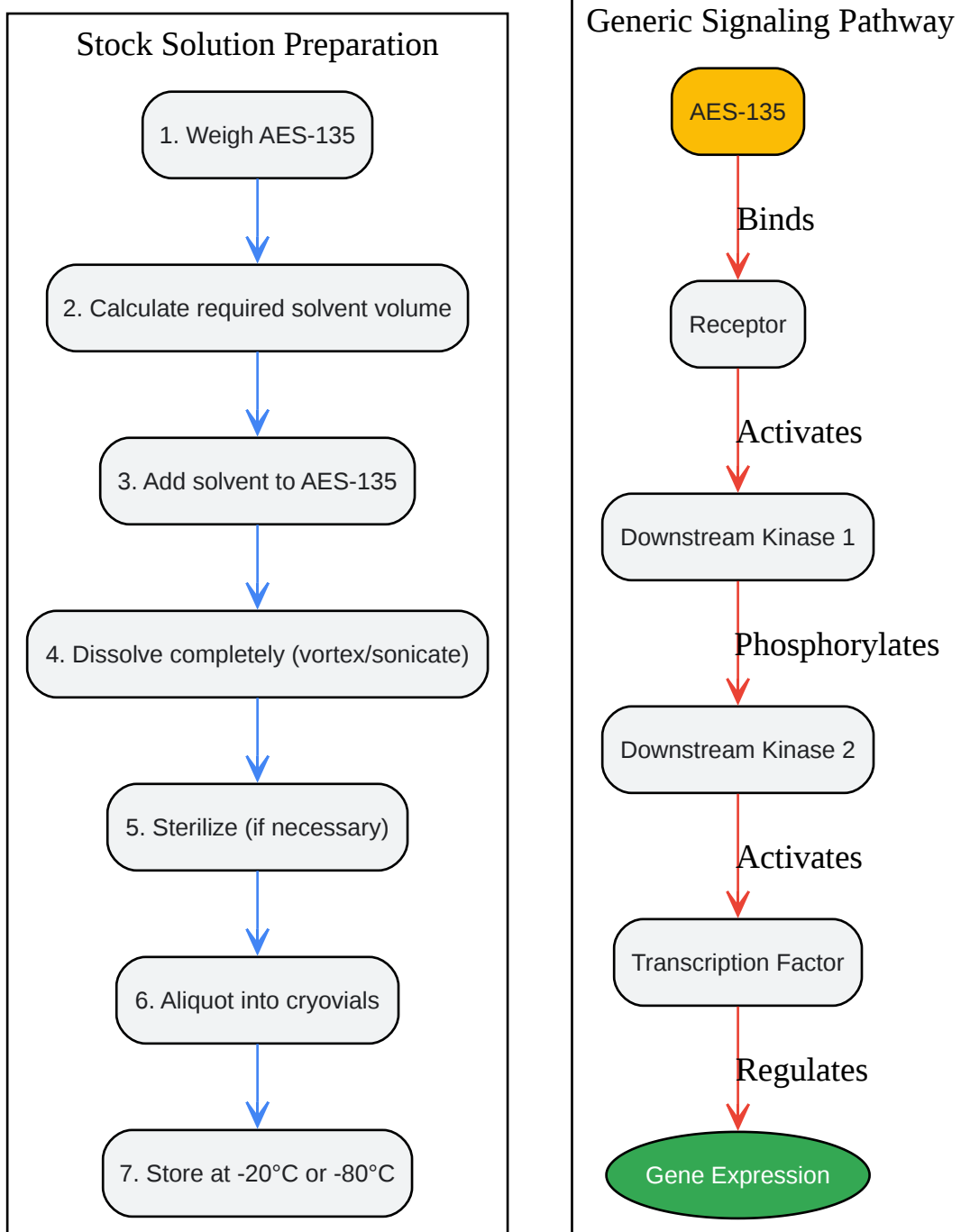
- Calibrated pipettes
- Laminar flow hood or biological safety cabinet
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Experimental Protocols

Preparation of a 10 mM AES-135 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many cell-based assays.

Workflow Diagram:



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References

- 1. 4-Hydroxybenzoic Acid | C₇H₆O₃ | CID 135 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ag.fmc.com [ag.fmc.com]
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